

An In-Depth Technical Guide to 4-Fluorophenibut Hydrochloride

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Compound of Interest

Compound Name: (S)-3-Amino-4-(4-fluorophenyl)butanoic acid hydrochloride

CAS No.: 270596-53-7

Cat. No.: B1272363

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 4-Fluorophenibut hydrochloride (HCl), a derivative of the nootropic and anxiolytic agent, phenibut. We delve into the fundamental chemical properties, including its precise molecular weight and formula, and present a detailed examination of its synthesis and analytical characterization. This document is designed to serve as a vital resource for researchers, offering field-proven insights into the experimental choices and validation protocols necessary for ensuring compound integrity. By integrating detailed methodologies with their underlying scientific principles, this guide establishes a framework for the rigorous scientific investigation of 4-Fluorophenibut HCl.

Introduction: Context and Significance

4-Fluorophenibut, also known as F-Phenibut or by its developmental code name CGP-11130, is a close structural analog of phenibut (β -phenyl- γ -aminobutyric acid).^{[1][2]} Phenibut was first

synthesized in the Soviet Union in the 1960s and is recognized for its anxiolytic and nootropic effects.[3] These effects are primarily mediated through its action as a GABA-mimetic, targeting GABAB receptors.[3][4]

The introduction of a fluorine atom at the para-position of the phenyl ring in 4-Fluorophenibut significantly alters its pharmacological profile. This substitution enhances its potency as a GABAB receptor agonist compared to the parent compound, phenibut.[2][3] This increased potency makes 4-Fluorophenibut a compound of significant interest for neurological and pharmacological research.[3] It is categorized as a gabapentinoid and is structurally similar to other GABA analogs like baclofen and tolbut.[2][5] As a research chemical, it is intended for laboratory and forensic applications, not for human or veterinary use.[5]

Chemical Identity and Physicochemical Properties

The foundational step in any rigorous scientific inquiry is the precise identification of the compound in question. The hydrochloride salt form of 4-Fluorophenibut is typically used in research settings to improve solubility and stability.

Chemical Structure

The systematic name for 4-Fluorophenibut HCl is β -(aminomethyl)-4-fluoro-benzenepropanoic acid, monohydrochloride.[5] The structure consists of a butyric acid backbone with a phenyl group and an amino group attached to the β -carbon. The key feature is the fluorine atom substituted at the 4-position of the phenyl ring.

Molecular Formula and Weight

The molecular formula and weight are critical parameters for quantitative experiments, such as preparing solutions of known molarity and interpreting mass spectrometry data.

- 4-Fluorophenibut (Free Base):
 - Formula: $C_{10}H_{12}FNO_2$ [1][2]
 - Molecular Weight: 197.21 g/mol [1][2]
- 4-Fluorophenibut Hydrochloride (HCl Salt):

- Formula: $C_{10}H_{12}FNO_2 \cdot HCl$ or $C_{10}H_{13}ClFNO_2$ [3][5]
- Molecular Weight: 233.67 g/mol (often rounded to 233.7 g/mol) [3][5][6]

A summary of these key identifiers is presented in the table below.

Property	Value	Source(s)
IUPAC Name	4-Amino-3-(4-fluorophenyl)butanoic acid	[1]
Synonyms	F-Phenibut, CGP-11130, β -(4-Fluorophenyl)-GABA	[2][3]
CAS Number (HCl Salt)	1858241-03-8	[3][5]
Molecular Formula	$C_{10}H_{12}FNO_2 \cdot HCl$	[5]
Molecular Weight	233.67 g/mol	[3][6]
Appearance	Crystalline solid	[5][7]

Synthesis and Purification

While multiple synthetic routes may exist, a common approach involves the modification of precursors containing the core phenylbutyric acid structure. The choice of reagents and reaction conditions is critical for achieving high yield and purity.

Rationale for Synthesis Design: The primary goal is the regioselective introduction of the fluorine atom and the amino group onto the butyric acid backbone. The use of hydrochloride salt formation in the final step is a standard pharmaceutical chemistry practice to enhance the stability and aqueous solubility of the final amine-containing compound.

(Note: The following is a generalized conceptual pathway and not a detailed protocol. Researchers must consult primary literature and ensure all work is conducted with appropriate safety measures.)

- **Starting Material:** A suitable starting material would be a derivative of 4-phenylbutyric acid.

- **Fluorination:** Introduction of the fluorine atom onto the phenyl ring, often accomplished via electrophilic fluorination on an activated aromatic ring.
- **Amination:** Introduction of the amino group at the β -position. This can be a multi-step process, for example, via bromination followed by nucleophilic substitution with an amine precursor.
- **Purification:** The crude product is purified using techniques such as recrystallization or column chromatography to remove unreacted starting materials and byproducts.
- **Salt Formation:** The purified free base is dissolved in an appropriate solvent (e.g., diethyl ether, isopropanol) and treated with a stoichiometric amount of hydrochloric acid to precipitate the 4-Fluorophenibut HCl salt. The resulting solid is then collected by filtration and dried under a vacuum.

Analytical Characterization: A Self-Validating System

To ensure the identity, purity, and structural integrity of a synthesized or procured batch of 4-Fluorophenibut HCl, a multi-technique analytical approach is mandatory. This creates a self-validating system where the weaknesses of one technique are compensated by the strengths of another.

Caption: Workflow for the analytical validation of 4-Fluorophenibut HCl.

Mass Spectrometry (MS)

- **Purpose:** To confirm the molecular weight of the compound.
- **Methodology:** A sample is ionized (e.g., via Electrospray Ionization - ESI) and the mass-to-charge ratio (m/z) of the resulting ions is measured. For 4-Fluorophenibut, one would expect to see a prominent ion corresponding to the protonated free base $[M+H]^+$ at an m/z of approximately 198.09, confirming the mass of the core molecule.
- **Interpretation:** The observed mass should match the theoretical exact mass of the chemical formula $C_{10}H_{12}FNO_2$, which is 197.0852.^[2] The presence of the correct molecular ion peak is the first confirmation of a successful synthesis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Purpose:** To provide an unambiguous structural elucidation of the molecule. NMR confirms the connectivity of atoms and can verify the position of the fluorine substituent. A combination of ^1H , ^{13}C , and ^{19}F NMR experiments provides a complete picture.
- ^1H NMR: This experiment provides information about the number and types of hydrogen atoms in the molecule. The spectrum would show characteristic signals for the aromatic protons, the aliphatic chain protons, and the amine protons, with splitting patterns confirming their adjacency.[\[8\]](#)
- ^{13}C NMR: This provides information on the carbon skeleton of the molecule.
- ^{19}F NMR: This is a crucial experiment for this specific molecule. It will show a signal at a characteristic chemical shift, confirming the presence and electronic environment of the fluorine atom on the phenyl ring.[\[9\]](#)
- **Causality:** While MS confirms the correct atomic parts are present, only NMR can confirm they are assembled correctly. For example, NMR can distinguish 4-fluorophenibut from its isomers (e.g., 2-fluoro or 3-fluorophenibut), which would have identical molecular weights.

High-Performance Liquid Chromatography (HPLC)

- **Purpose:** To determine the purity of the sample.
- **Methodology:** The sample is dissolved in a suitable solvent and injected into the HPLC system. It passes through a column (e.g., a C18 column) under high pressure. Compounds separate based on their affinity for the column's stationary phase versus the mobile phase. A detector (typically UV-Vis) measures the absorbance of the eluting compounds over time.
- **Experimental Protocol (Example):**
 - **Preparation:** Prepare a 1 mg/mL stock solution of 4-Fluorophenibut HCl in a mobile phase-compatible solvent (e.g., a mixture of water and acetonitrile).
 - **System:** A reverse-phase HPLC system with a C18 column.

- Mobile Phase: A gradient of Solvent A (e.g., 0.1% trifluoroacetic acid in water) and Solvent B (e.g., 0.1% trifluoroacetic acid in acetonitrile).
- Detection: UV detection at a wavelength where the phenyl ring absorbs (e.g., 254 nm).
- Analysis: The resulting chromatogram will show a major peak for 4-Fluorophenibut HCl. The area of this peak relative to the total area of all peaks provides the percentage purity (e.g., ≥98%).^{[5][7]}
- Trustworthiness: HPLC is a cornerstone of quality control in drug development. It provides quantitative data on purity, which is essential for accurate dosing in pharmacological experiments and for meeting regulatory standards. It reliably separates the target compound from synthesis impurities and degradation products.

Pharmacological Context

4-Fluorophenibut is a selective GABAB receptor agonist.^{[1][2]} Studies have shown it to be significantly more potent than phenibut.^[3] One study found its potency at the GABAB receptor to be approximately 58 times that of phenibut.^[3] Its mechanism involves mimicking the action of the endogenous neurotransmitter GABA, leading to inhibitory effects on neuronal excitability.^[3] This increased potency is attributed to the electron-withdrawing nature of the fluorine atom, which can alter the molecule's binding affinity for the receptor. This makes it a valuable tool for probing the function of the GABAB receptor system.

Conclusion

4-Fluorophenibut HCl is a potent GABAergic compound whose scientific utility is predicated on the accurate knowledge of its chemical and physical properties. This guide has detailed its core characteristics, including a molecular formula of $C_{10}H_{12}FNO_2 \cdot HCl$ and a molecular weight of 233.67 g/mol.^{[3][5][6]} Furthermore, we have outlined the critical importance of a multi-faceted analytical workflow, integrating MS, NMR, and HPLC to create a self-validating system that ensures compound identity and purity. For researchers and drug development professionals, adherence to these rigorous analytical principles is paramount for generating reproducible and reliable data in the study of this and other novel chemical entities.

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